

Application Notes & Protocols: The Strategic Use of Boc-Azepane in Modern Medicinal Chemistry

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Compound of Interest

Compound Name: *tert*-Butyl azepane-1-carboxylate

CAS No.: 123387-52-0

Cat. No.: B175412

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Introduction: The Azepane Scaffold and the Role of Boc Protection

In the landscape of medicinal chemistry, the seven-membered nitrogen-containing heterocycle, azepane, has emerged as a "privileged scaffold".^[1] Its non-planar, flexible three-dimensional structure allows for the precise spatial orientation of substituents, enabling high-affinity interactions with complex biological targets.^[2] The azepane motif is found in numerous natural products, such as the protein kinase inhibitor (-)-balanol, and is a core component of several FDA-approved drugs, including the antidiabetic agent Tolazamide and the antihistamine Azelastine.^{[2][3]}

The synthesis of complex molecules, however, requires a carefully orchestrated sequence of reactions. The secondary amine of the azepane ring is a reactive nucleophile that can interfere with many synthetic transformations. This necessitates the use of a protecting group. The tert-butoxycarbonyl (Boc) group is an ideal choice for this purpose. Boc-azepane is a stable, commercially available building block where the nitrogen atom is rendered unreactive. The Boc

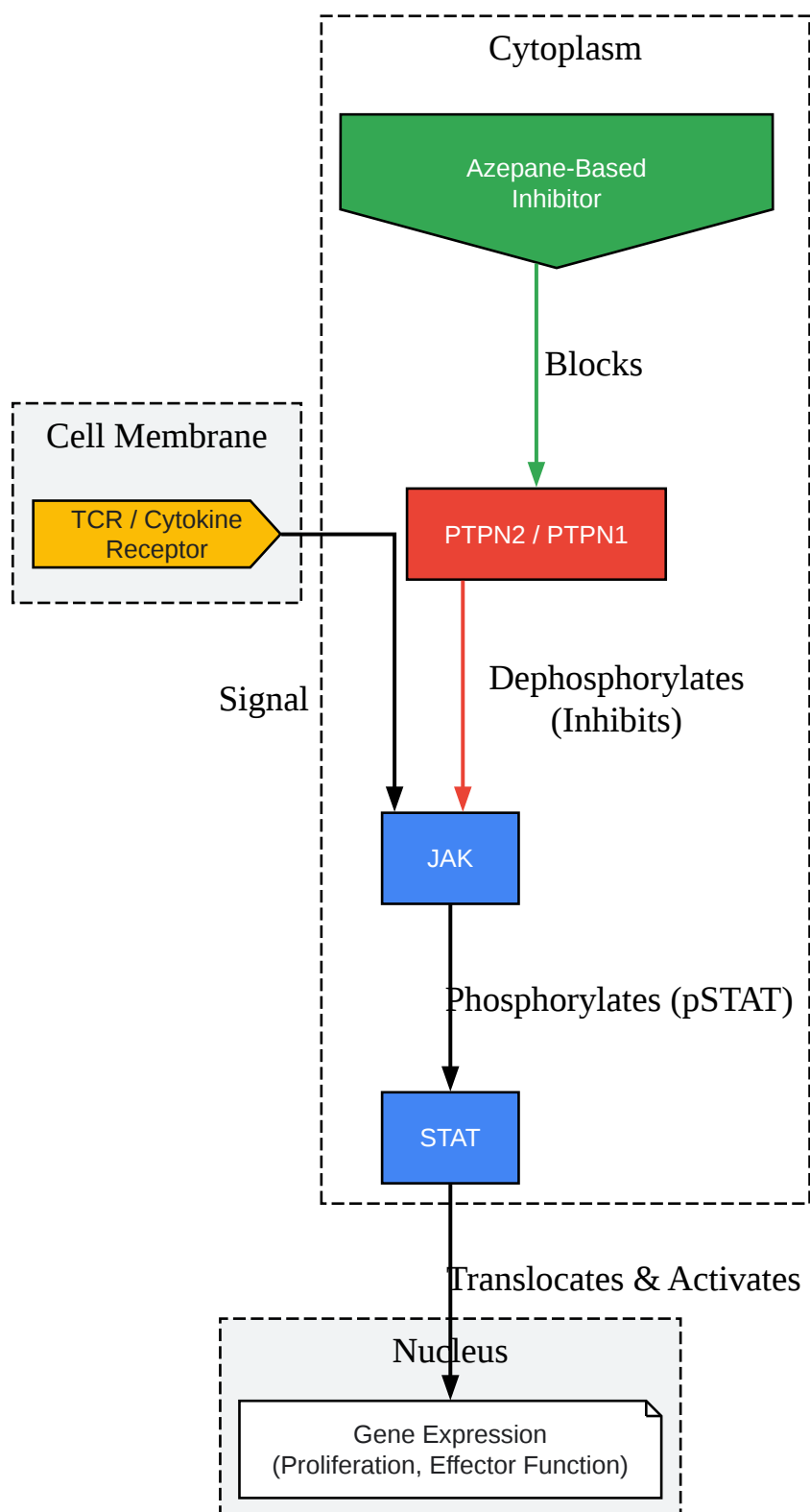
group's key advantage lies in its stability under a wide range of reaction conditions (e.g., basic, hydrogenolytic, and organometallic reactions) while being readily and cleanly removable under acidic conditions.[4] This strategic protection allows chemists to perform modifications on other parts of a molecule before liberating the azepane nitrogen for subsequent functionalization, making Boc-azepane a cornerstone reagent for constructing complex, biologically active compounds.

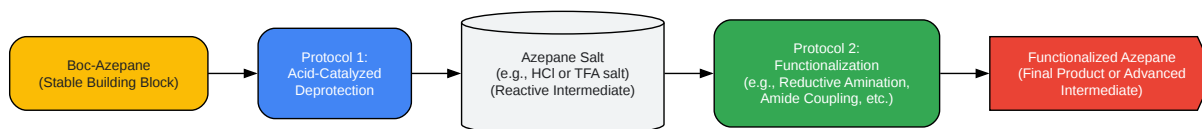
Key Therapeutic Applications of Boc-Azepane Derivatives

The versatility of the azepane scaffold, made accessible through Boc-protected intermediates, has led to the discovery of potent inhibitors for critical disease targets, particularly in oncology and immunology.

Enzyme Inhibition in Immuno-Oncology: PTPN2/PTPN1 Inhibitors

Protein tyrosine phosphatases PTPN2 and PTPN1 are critical negative regulators of the JAK-STAT and T-cell receptor (TCR) signaling pathways.[1] Their inhibition is a promising strategy for enhancing anti-tumor immunity. Novel azepane-containing derivatives have been developed that demonstrate potent, nanomolar-level inhibition of both PTPN2 and PTPN1.[1] By blocking these phosphatases, the azepane-based inhibitors promote the activation, proliferation, and effector functions of T-cells and Natural Killer (NK) cells, leading to a more robust anti-tumor immune response.[1] The clinical trial candidate ABBV-CLS-484 is an example of a drug that targets this profile.[1]





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Caption: General synthetic workflow utilizing Boc-azepane.

Protocol 1: Acid-Catalyzed Deprotection of Boc-Azepane

Causality: The Boc group is designed to be labile under acidic conditions. The acid protonates the carbonyl oxygen of the carbamate, which weakens the C-O bond. The unstable intermediate then fragments into gaseous isobutylene and carbon dioxide, and the protonated amine salt, resulting in a very clean reaction. Trifluoroacetic acid (TFA) in a non-nucleophilic solvent like dichloromethane (DCM) is highly effective.

Materials:

- Boc-azepane
- Dichloromethane (DCM), anhydrous
- Trifluoroacetic acid (TFA)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, nitrogen inlet

Procedure:

- **Reaction Setup:** Dissolve Boc-azepane (1.0 eq) in anhydrous DCM (approx. 0.1 M concentration) in a round-bottom flask under a nitrogen atmosphere. Cool the solution to 0

°C using an ice bath.

- Acid Addition: Add TFA (5-10 eq) dropwise to the stirred solution.
 - Scientist's Note: The reaction is often accompanied by bubbling (CO₂ evolution). The large excess of TFA ensures the reaction goes to completion quickly.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 1-2 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS until all starting material is consumed.
- Workup - Quenching: Concentrate the reaction mixture in vacuo to remove excess TFA and DCM.
- Workup - Neutralization: Re-dissolve the residue in DCM and carefully add saturated NaHCO₃ solution until the aqueous layer is basic (pH > 8).
 - Caution: CO₂ evolution can cause vigorous foaming. Add the base slowly.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with DCM (3x). Combine the organic layers.
- Drying and Concentration: Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo to yield the free azepane base as an oil. For many subsequent reactions, the intermediate TFA or HCl salt can be used directly after evaporation without a basic workup.

Protocol 2: Synthesis of N-Substituted Azepanes via Reductive Amination

Causality: This protocol follows the deprotection step, often using the resulting amine salt directly. Reductive amination involves the formation of an iminium ion intermediate from the amine and a carbonyl compound (aldehyde or ketone), which is then reduced in situ. Sodium triacetoxyborohydride (STAB) is the reagent of choice because it is mild enough not to reduce the starting aldehyde/ketone but is highly effective at reducing the protonated iminium ion intermediate.

Materials:

- Azepane hydrochloride or trifluoroacetate salt (from Protocol 1)
- Aldehyde or Ketone (1.0-1.2 eq)
- Sodium triacetoxyborohydride (STAB) (1.5-2.0 eq)
- Dichloroethane (DCE) or Tetrahydrofuran (THF), anhydrous
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.1 eq, if starting from salt)
- Saturated sodium bicarbonate (NaHCO_3) solution
- DCM for extraction
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Reaction Setup: To a stirred solution of the aldehyde/ketone (1.0 eq) in anhydrous DCE, add the azepane salt (1.1 eq). If using the salt, add a base like TEA (1.1 eq) to liberate the free amine. Stir for 20-30 minutes to allow for iminium ion formation.
- Reducing Agent Addition: Add STAB (1.5 eq) portion-wise over 10 minutes.
 - Scientist's Note: Adding STAB in portions helps to control the reaction rate and any potential exotherm. The reaction is typically run at room temperature.
- Reaction Monitoring: Stir the reaction at room temperature for 3-12 hours. Monitor for the disappearance of the limiting reagent (typically the carbonyl compound) by TLC or LC-MS.
- Workup: Quench the reaction by the slow addition of saturated NaHCO_3 solution. Stir for 15 minutes until gas evolution ceases.
- Extraction: Extract the mixture with DCM (3x).

- **Drying and Concentration:** Combine the organic layers, wash with brine, dry over Na_2SO_4 , filter, and concentrate under reduced pressure.
- **Purification:** The crude product is typically purified by flash column chromatography on silica gel, using an appropriate solvent system (e.g., ethyl acetate/hexanes or DCM/methanol) to yield the pure N-substituted azepane.

Conclusion

Boc-azepane is more than just a chemical reagent; it is a strategic tool that provides medicinal chemists with reliable and efficient access to the valuable azepane scaffold. Its robust protection and clean deprotection profile streamline complex synthetic routes, enabling the exploration of diverse chemical space. The successful application of Boc-azepane in the development of potent modulators for challenging targets like protein tyrosine phosphatases and cyclin-dependent kinases underscores its critical role in the ongoing quest for novel therapeutics. As drug discovery continues to tackle increasingly complex biological systems, the utility of well-designed building blocks like Boc-azepane will remain indispensable.

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